N-Boc-piperazine-C3-COOH: A Technical Guide to Stability and Storage

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Compound of Interest	
Compound Name:	*N-Boc-piperazine-C3-COOH*
Cat. No.:	*B2817166* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **N-Boc-piperazine-C3-COOH**, a key building block in contemporary drug discovery, particularly in the development of Proteolysis Targeting Chimeras (PROTACs). Understanding the chemical stability of this linker is crucial for ensuring the integrity of experimental results and the shelf-life of synthesized compounds.

Chemical Profile

Property	Value
IUPAC Name	3-(4-((tert-butoxy)carbonyl)piperazin-1-yl)propanoic acid
Molecular Formula	$C_{12}H_{22}N_2O_4$
Molecular Weight	258.31 g/mol
Appearance	Typically a white to off-white solid

Stability Profile

The stability of **N-Boc-piperazine-C3-COOH** is primarily dictated by the lability of the tert-butoxycarbonyl (Boc) protecting group and the integrity of the piperazine ring. While specific

quantitative stability data for this exact molecule is not extensively published, a robust stability profile can be inferred from the known characteristics of its constituent functional groups.

The Boc group is known to be stable under a variety of conditions but is sensitive to acid.[1][2][3][4][5] The piperazine core, while generally stable, can be susceptible to oxidation and thermal degradation.[6][7][8][9]

Table 1: Qualitative Stability of **N-Boc-piperazine-C3-COOH** under Various Conditions

Condition	Stability	Notes
Acidic pH (pH < 4)	Labile	The Boc group is readily cleaved by strong acids such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl).[1][3]
Neutral pH (pH 6-8)	Generally Stable	Expected to be stable for routine experimental manipulations.
Basic pH (pH > 9)	Generally Stable	The Boc group is resistant to basic and nucleophilic conditions.[1][2]
Elevated Temperature	Moderate	Prolonged exposure to high temperatures (>150 °C) may lead to thermal degradation of the piperazine ring and potential deprotection of the Boc group.[6][8][10]
Light Exposure	Moderate	Some piperazine compounds can darken upon exposure to light.[11] Protection from light is recommended for long-term storage.
Oxidizing Agents	Potential for Degradation	Avoid strong oxidizing agents which can affect the piperazine ring.
Reducing Agents	Generally Stable	The Boc group is stable to catalytic hydrogenation.[2]
Common Organic Solvents	Generally Stable	Stable in common laboratory solvents like DCM, DMF, and alcohols for typical reaction times.

|		
Aqueous Solutions	Moderate	Long-term storage in aqueous solutions is not recommended due to the potential for hydrolysis, especially if the pH is not controlled.
Silica Gel	Potential for Degradation	The acidic nature of standard silica gel can lead to partial or complete cleavage of the Boc group during column chromatography.[1]

Recommended Storage Conditions

To ensure the long-term integrity of **N-Boc-piperazine-C3-COOH**, the following storage conditions are recommended:

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8 °C (Refrigerated)	Minimizes potential thermal degradation. For short-term storage, cool and dry conditions may be adequate.
Atmosphere	Under an inert atmosphere (e.g., Argon, Nitrogen)	Protects against atmospheric moisture and potential oxidation.
Container	Tightly sealed, opaque container	Prevents exposure to moisture and light.
Location	Well-ventilated, dry area	Standard good laboratory practice for chemical storage.

Role in PROTAC Development

N-Boc-piperazine-C3-COOH is a bifunctional linker, a critical component in the synthesis of PROTACs. One end (the carboxylic acid) can be coupled to a ligand for a target protein of interest (POI), while the other end (the deprotected piperazine nitrogen) can be attached to an E3 ubiquitin ligase ligand. This heterobifunctional molecule then brings the POI into close proximity with the E3 ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[12]
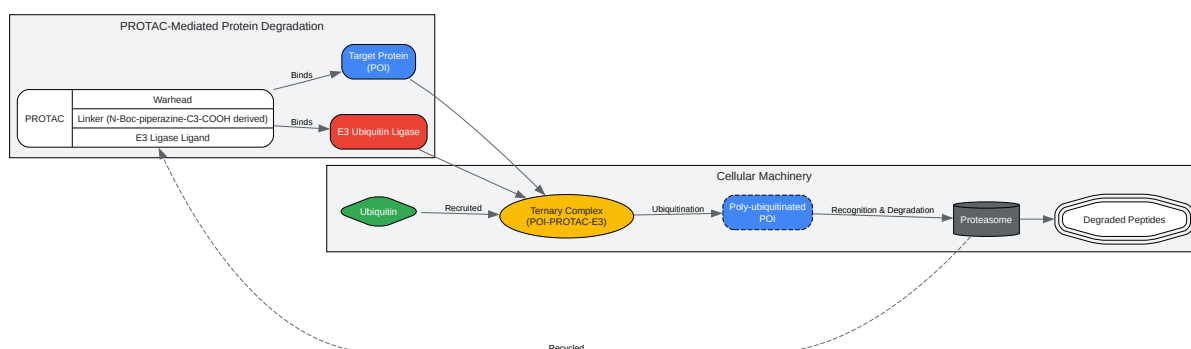
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PROTAC Mechanism of Action.

Experimental Protocols

Hypothetical Stability Testing Protocol

This protocol outlines a general procedure for assessing the stability of **N-Boc-piperazine-C3-COOH** under accelerated conditions.

Objective: To evaluate the stability of **N-Boc-piperazine-C3-COOH** under conditions of elevated temperature and humidity.
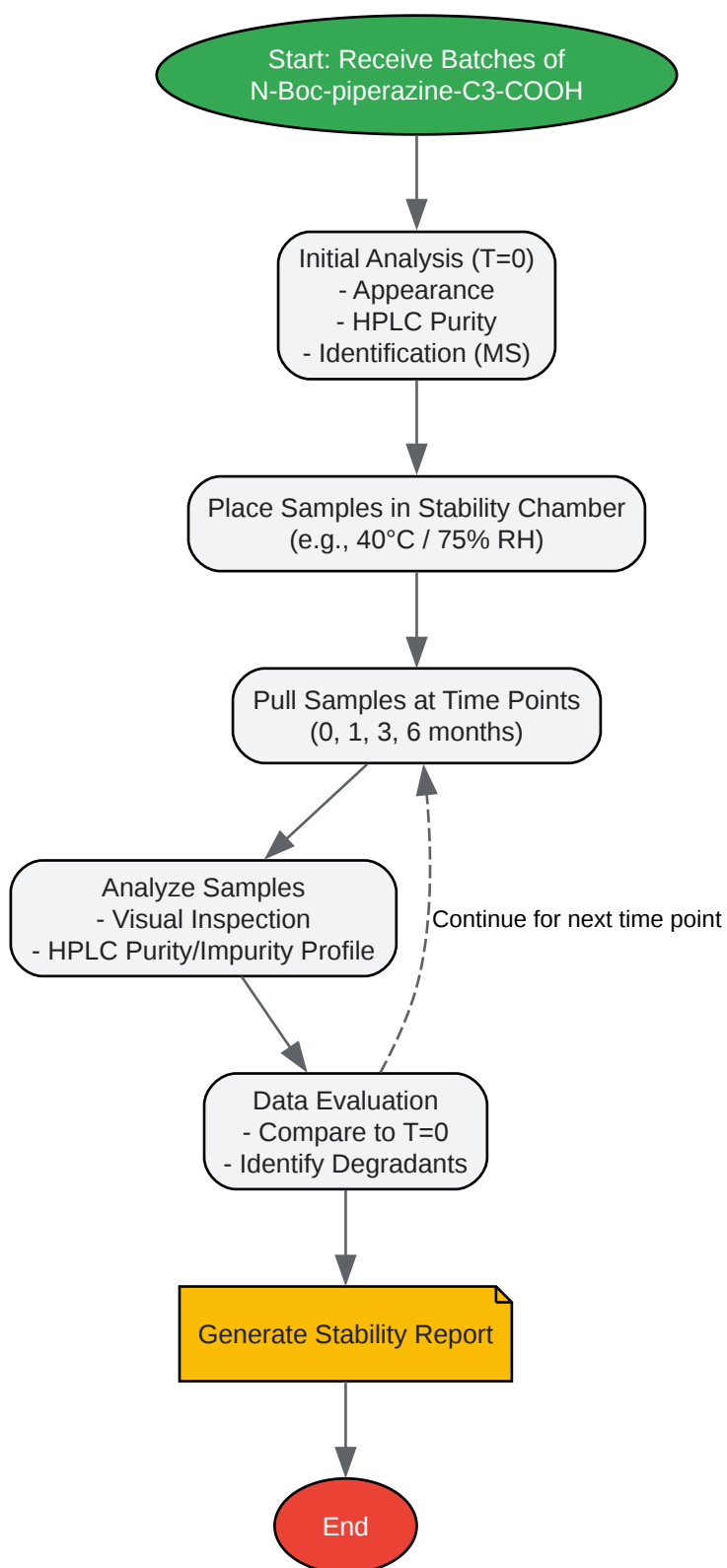
Materials:

- **N-Boc-piperazine-C3-COOH** (at least 3 batches)

- Stability chambers (e.g., 40 °C / 75% RH)

- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV)

- Validated analytical method for purity and impurity determination

- pH meter

- Appropriate solvents and buffers

Methodology:

- Initial Analysis (T=0):

  - For each batch, perform initial analysis including appearance, HPLC purity, and identification (e.g., by mass spectrometry).

- Sample Preparation and Storage:

  - Place accurately weighed samples of each batch into appropriate containers (e.g., amber glass vials).

  - Place the vials in a stability chamber set to accelerated conditions (e.g., 40 °C ± 2 °C and 75% RH ± 5% RH).

- Time Points for Testing:

  - Pull samples for analysis at predetermined time points (e.g., 0, 1, 3, and 6 months).

- Analysis at Each Time Point:

  - Visually inspect the samples for any change in physical appearance.

- Perform HPLC analysis to determine the purity of **N-Boc-piperazine-C3-COOH** and to identify and quantify any degradation products.

- Data Evaluation:

  - Compare the results at each time point to the initial (T=0) data.

  - Identify and quantify any significant degradation products.

  - Determine if any "significant change" (as defined by ICH guidelines) has occurred.

Tech Support

Start: Receive Batches of
N-Boc-piperazine-C3-COOH

Initial Analysis (T=0)
- Appearance
- HPLC Purity
- Identification (MS)

Place Samples in Stability Chamber
(e.g., 40°C / 75% RH)

Pull Samples at Time Points
(0, 1, 3, 6 months)

Analyze Samples
- Visual Inspection
- HPLC Purity/Impurity Profile

Continue for next time point

Data Evaluation
- Compare to T=0
- Identify Degradants

Generate Stability Report

End

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Workflow for Stability Testing.

General Protocol for Western Blot to Assess PROTAC-Induced Protein Degradation

This protocol describes a standard method to confirm that a PROTAC synthesized using **N-Boc-piperazine-C3-COOH** as a linker is effective at degrading its target protein in a cellular context.[13]

Objective: To quantify the level of a target protein in cells after treatment with a PROTAC.

Methodology:

- Cell Culture and Treatment:

  - Plate cells at an appropriate density and allow them to attach overnight.

  - Treat the cells with various concentrations of the PROTAC and a negative control (e.g., a molecule with a non-binding warhead) for a specified time (e.g., 24 hours).

- Cell Lysis:

  - Wash the cells with cold phosphate-buffered saline (PBS).

  - Lyse the cells using a suitable lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors.

- Protein Quantification:

  - Determine the total protein concentration in each lysate using a standard assay (e.g., BCA or Bradford assay) to ensure equal protein loading for all samples.

- SDS-PAGE and Western Blotting:

  - Load equal amounts of protein from each sample onto an SDS-PAGE gel.

  - Separate the proteins by electrophoresis.

  - Transfer the separated proteins to a membrane (e.g., PVDF or nitrocellulose).

- Immunoblotting:

  - Block the membrane to prevent non-specific antibody binding.

  - Incubate the membrane with a primary antibody specific to the target protein.

  - Incubate with a primary antibody for a loading control (e.g., GAPDH or β-actin) to normalize the data.

  - Wash the membrane and incubate with an appropriate secondary antibody conjugated to an enzyme (e.g., HRP).

- Detection and Analysis:

  - Add a chemiluminescent substrate and capture the signal using an imaging system.

  - Quantify the band intensities using densitometry software.

  - Normalize the target protein band intensity to the loading control for each sample to determine the percentage of protein degradation.

This technical guide provides a foundational understanding of the stability and handling of **N-Boc-piperazine-C3-COOH**. For critical applications, it is always recommended to perform in-house stability studies to confirm its suitability for your specific experimental conditions and long-term storage.

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References

- 1. benchchem.com [benchchem.com]

- 2. aapep.bocsci.com [aapep.bocsci.com]

- 3. tert-Butyloxycarbonyl protecting group - Wikipedia [en.wikipedia.org]

- 4. researchgate.net [researchgate.net]

- 5. Boc-Protected Amino Groups [organic-chemistry.org]

- 6. repositories.lib.utexas.edu [repositories.lib.utexas.edu]

- 7. researchgate.net [researchgate.net]

- 8. researchgate.net [researchgate.net]

- 9. scribd.com [scribd.com]

- 10. pubs.acs.org [pubs.acs.org]

- 11. Piperazine | C4H10N2 | CID 4837 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 12. biopharma.co.uk [biopharma.co.uk]

- 13. benchchem.com [benchchem.com]

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